

Investigating the Downstream Targets of TAS-119: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TAS-119
CAS No.: 1453099-83-6
Cat. No.: B2468232

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

TAS-119 is a potent and orally active small molecule inhibitor with a multi-kinase inhibitory profile, primarily targeting Aurora A kinase.^{[1][2][3]} It has demonstrated significant anti-tumor activity in preclinical models, particularly in cancers with deregulated activation of the Myc, β -Catenin, and Tropomyosin receptor kinase (TRK) pathways.^{[1][3]} This technical guide provides an in-depth overview of the downstream targets of **TAS-119**, presenting key quantitative data, detailed experimental protocols, and visual representations of the associated signaling pathways and workflows.

Data Presentation

Kinase Inhibitory Activity of TAS-119

The primary mechanism of action of **TAS-119** is the inhibition of several key kinases involved in cell cycle regulation and oncogenic signaling. The half-maximal inhibitory concentrations (IC₅₀) against its principal targets are summarized below.

Target Kinase	IC50 (nM)	Reference
Aurora A	1.0 - 1.04	[1] [2]
Aurora B	95	[2]
TRKA	1.46	[1]
TRKB	1.53	[1]
TRKC	1.47	[1]

Cellular Effects of TAS-119

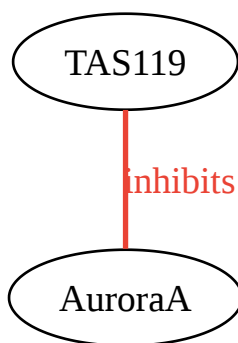
The inhibition of its target kinases by **TAS-119** leads to distinct downstream cellular effects, including the degradation of oncoproteins and cell cycle arrest.

Cellular Effect	Cell Line	Treatment	Result	Reference
N-Myc Degradation	MYCN-amplified neuroblastoma cells	TAS-119	Induces N-Myc degradation and inhibits its downstream transcriptional targets.	[1]
Mitotic Accumulation	HeLa-luc xenografts	5-30 mg/kg TAS-119 (oral)	Induces phosphorylation of histone H3 (pHH3), a marker of mitosis.	[2]

Signaling Pathways Modulated by TAS-119

TAS-119 exerts its anti-tumor effects by modulating several critical signaling pathways. The following diagrams, generated using the DOT language, illustrate these pathways.

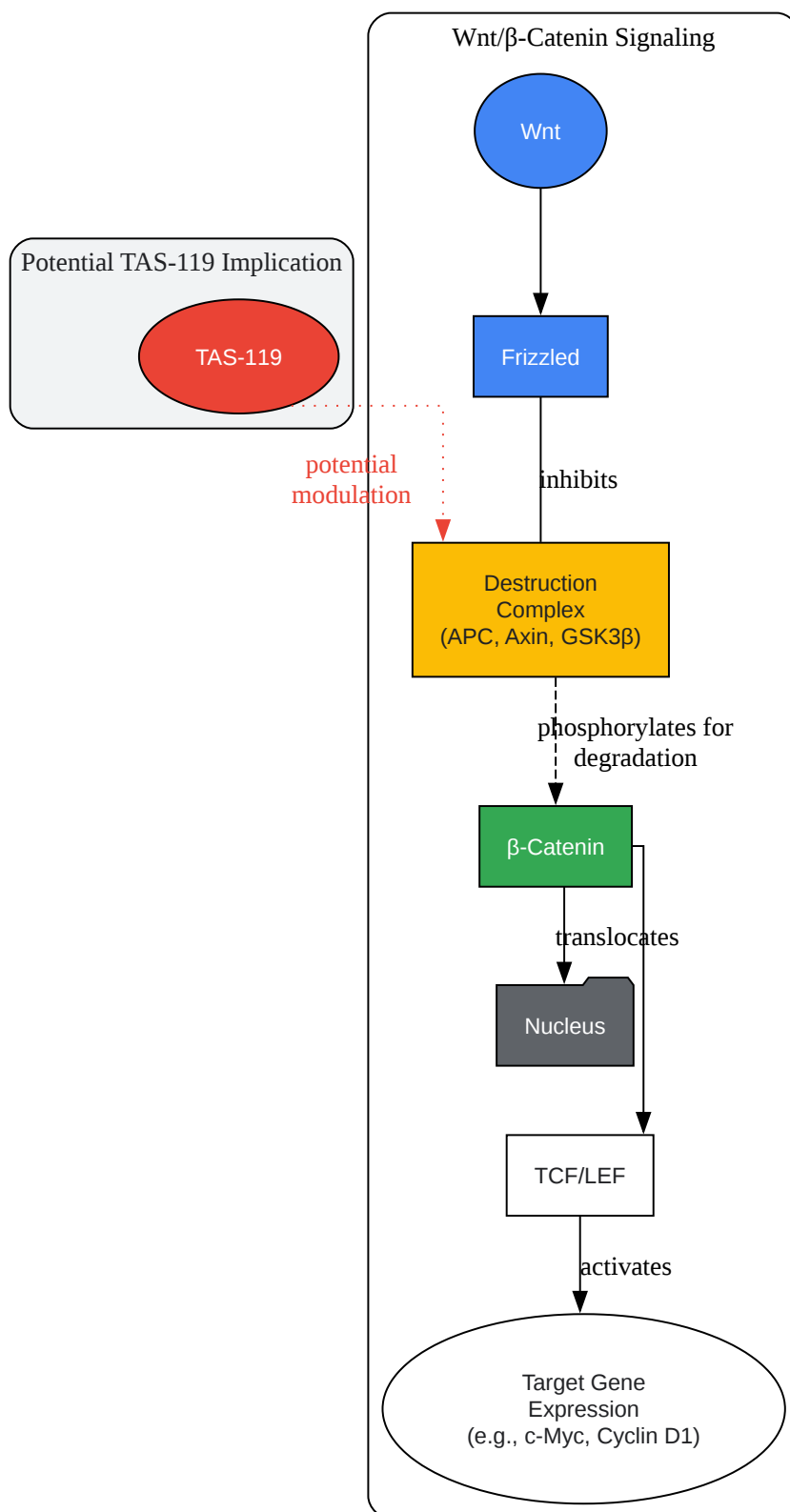
Aurora A - N-Myc Signaling Pathway

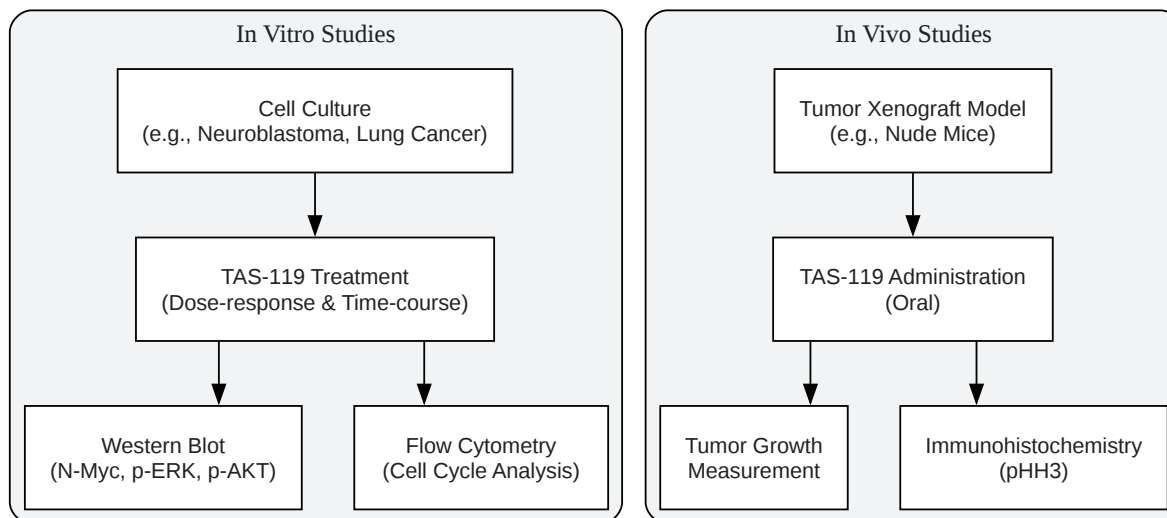


[Click to download full resolution via product page](#)

Caption: **TAS-119** inhibits TRK signaling pathways.

Wnt/ β -Catenin Signaling Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TAS-119, a novel selective Aurora A and TRK inhibitor, exhibits antitumor efficacy in preclinical models with deregulated activation of the Myc, β -Catenin, and TRK pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Investigating the Downstream Targets of TAS-119: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2468232/docs#investigating-the-downstream-targets-of-tas-119-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)